

Personal protective equipment for handling 2-tert-Butyl-4-methoxyphenol

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Compound of Interest

Compound Name: 2-tert-Butyl-4-methoxyphenol

Cat. No.: B074144

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Essential Safety and Handling Guide for 2-tert-Butyl-4-methoxyphenol

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **2-tert-Butyl-4-methoxyphenol** (BHA). Adherence to these protocols is essential for ensuring a safe laboratory environment.

Chemical Identifier:

- Name: **2-tert-Butyl-4-methoxyphenol**
- Synonyms: BHA, 3(2)-tert-Butyl-4-hydroxyanisole
- CAS Number: 25013-16-5[1]

Hazard Identification and Classification

2-tert-Butyl-4-methoxyphenol is classified as a hazardous chemical and requires careful handling.[1][2] The primary hazards associated with this compound are summarized below.

Hazard Classification	Category	Hazard Statement
Acute Oral Toxicity	Category 4	Harmful if swallowed.[1]
Skin Corrosion/Irritation	Category 2	Causes skin irritation.[1]
Serious Eye Damage/Irritation	Category 2	Causes serious eye irritation.
Carcinogenicity	Category 1B / 2	May cause cancer. / Suspected of causing cancer.
Specific Target Organ Toxicity (Single Exposure)	Category 3	May cause respiratory irritation.
Reproductive Toxicity	Category 2	Suspected of damaging fertility or the unborn child.
Hazardous to the Aquatic Environment (Chronic)	Category 2	Toxic to aquatic life with long lasting effects.

Signal Word: Danger

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **2-tert-Butyl-4-methoxyphenol** to minimize exposure risk. The following table outlines the recommended PPE.

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles and a face shield.	Protects against splashes and vapors that can cause serious eye irritation.
Hand Protection	Chemical-resistant, impervious gloves (e.g., Butyl rubber, Neoprene).	Prevents skin contact and absorption, which can cause skin irritation.
Skin and Body Protection	Chemical-resistant lab coat, apron, and closed-toe shoes.	Provides a barrier against accidental spills and splashes.
Respiratory Protection	Use in a well-ventilated area. A NIOSH/MSHA or European Standard EN 149 approved respirator with a particulate filter (conforming to EN 143) is required if exposure limits are exceeded, if irritation or other symptoms are experienced, or if dust is generated.	Minimizes the risk of inhaling harmful dust or vapors that can cause respiratory tract irritation.

Operational Plan for Handling

A systematic approach is crucial for safely handling **2-tert-Butyl-4-methoxyphenol**.

1. Preparation:

- Ensure an emergency eyewash station and safety shower are readily accessible and in good working order.
- All personnel must be trained on the specific hazards and handling procedures for this chemical.
- Obtain and read the Safety Data Sheet (SDS) before use.

2. Engineering Controls:

- All work with **2-tert-Butyl-4-methoxyphenol** should be conducted in a certified chemical fume hood to ensure adequate ventilation.

- Use local exhaust ventilation to control the generation of dust.

3. Donning PPE:

- Put on all required PPE as specified in the table above before entering the designated handling area.

4. Chemical Handling:

- Avoid direct contact with the skin, eyes, and clothing.
- Do not breathe in dust, mist, vapors, or spray.
- Use only non-sparking tools to prevent ignition sources.
- Keep the container tightly closed when not in use.
- Wash hands and any exposed skin thoroughly after handling.
- Do not eat, drink, or smoke when using this product.

5. Storage:

- Store in a dry, cool, and well-ventilated place.
- Keep containers tightly closed.
- Store locked up.
- Incompatible materials to avoid include strong oxidizing agents, strong bases, and strong acids.

Emergency Procedures

First-Aid Measures:

Exposure Route	First-Aid Procedure
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Get medical attention.
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. If breathing is difficult, give oxygen. Get medical attention.
Ingestion	Clean mouth with water and drink plenty of water afterwards. Call a POISON CENTER or doctor/physician if you feel unwell.

Spill Cleanup Protocol:

- Evacuate: Immediately evacuate the affected area and alert nearby personnel.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Use a non-combustible absorbent material (e.g., sand, vermiculite) to contain the spill.
- Collect: Carefully sweep up and shovel the material into a suitable, labeled, and closed container for disposal. Avoid dust formation.
- Decontaminate: Clean the spill area thoroughly.

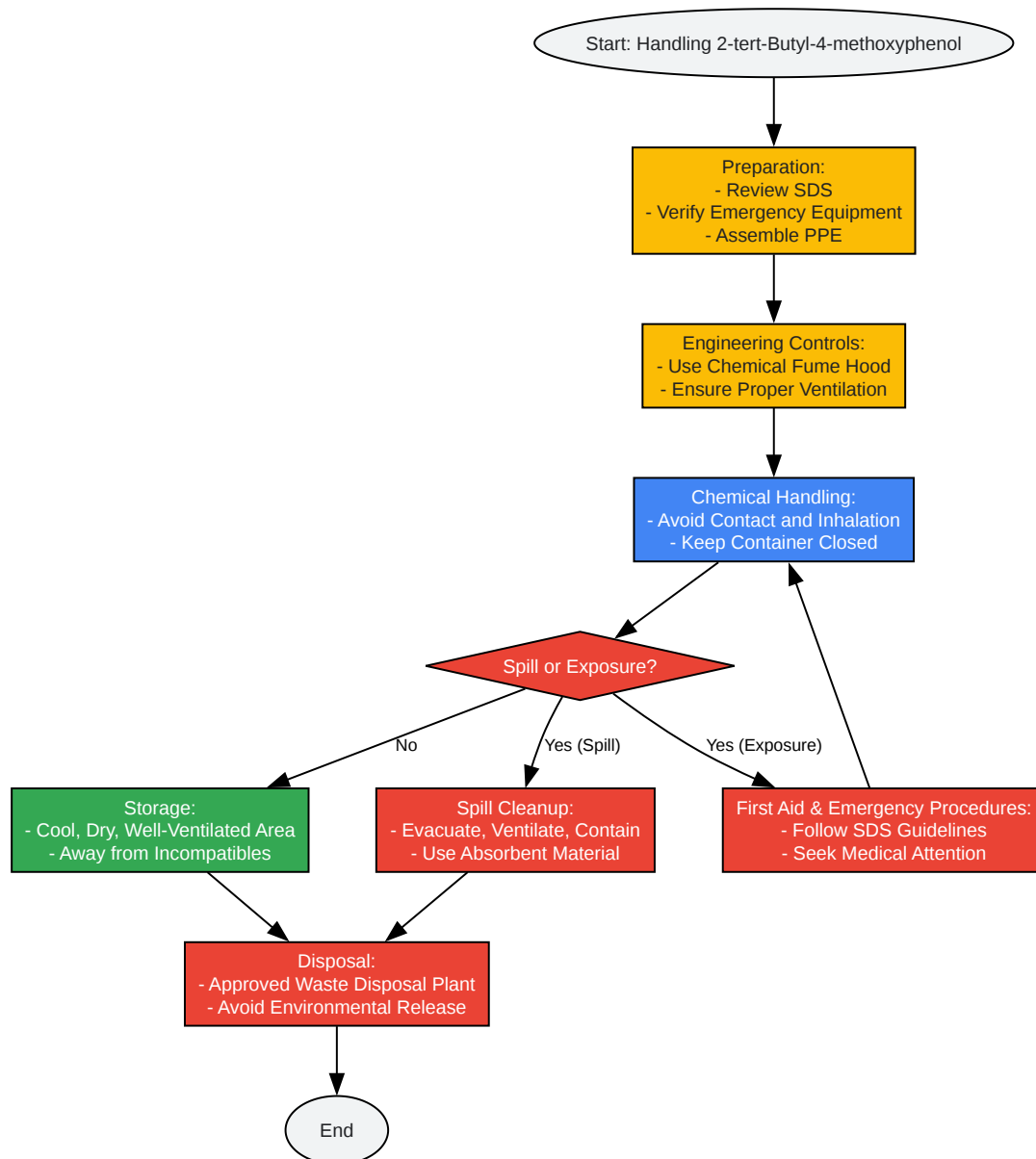
Disposal Plan

- Dispose of contents and container to an approved waste disposal plant.

- This substance is toxic to aquatic life with long-lasting effects; avoid release to the environment.
- Contaminated packaging should be handled in the same way as the substance itself.

Safety Workflow Diagram

Workflow for Handling 2-tert-Butyl-4-methoxyphenol

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling of **2-tert-Butyl-4-methoxyphenol**.

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